Application Note: Formulation & Handling of N-ethyl-2,4-dimethylbenzamide

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Compound of Interest

Compound Name:	*N-ethyl-2,4-dimethylbenzamide*
CAS No.:	*932780-89-7*
Cat. No.:	*B2704260*

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Abstract & Compound Profile

N-ethyl-2,4-dimethylbenzamide is a lipophilic secondary amide structurally related to insect repellents (like DEET) and specific pharmacological ligands.[1] Unlike its formamidine relatives (e.g., Amitraz metabolites), this benzamide derivative exhibits high hydrolytic stability but low aqueous solubility. Successful experimentation requires precise formulation strategies to prevent precipitation in biological media.

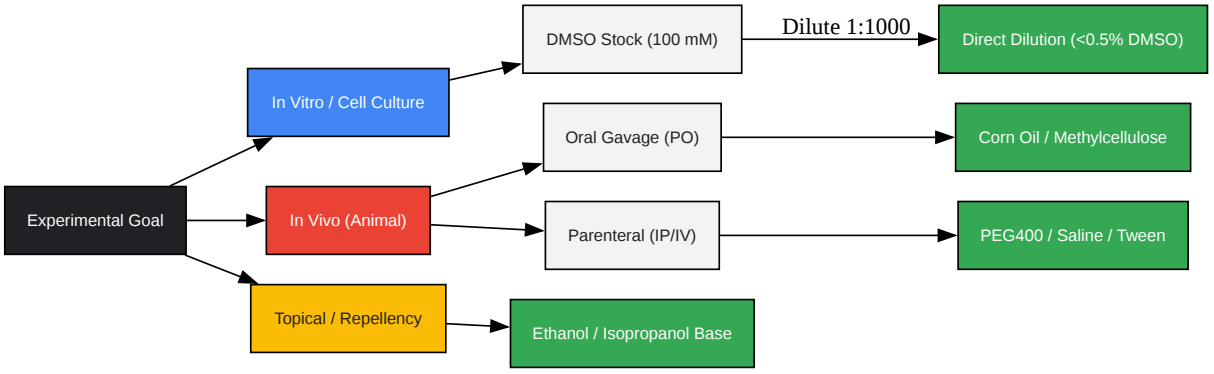
Physicochemical Profile

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Property	Value / Characteristic	Relevance
Molecular Formula	$C_{11}H_{15}NO$	Stoichiometry calculations
Molecular Weight	177.25 g/mol	Molarity preparation
LogP (Est.)	2.6 – 2.9	High lipophilicity; requires organic co-solvents
Water Solubility	< 0.5 mg/mL (Poor)	Unsuitable for direct aqueous dissolution
Solubility (Organic)	High (DMSO, Ethanol, PEG400)	Ideal for stock solutions
Physical State	Solid (Low MP) or Viscous Oil	May require warming to handle

Formulation Decision Matrix

The following logic flow dictates the vehicle selection based on the experimental application.



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Figure 1: Decision matrix for selecting the appropriate vehicle based on administration route.

Detailed Protocols

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Protocol A: Preparation of Stock Solution (100 mM)

Purpose: To create a stable, high-concentration master stock for long-term storage and subsequent dilution.[1] Reagents:

- **N-ethyl-2,4-dimethylbenzamide** (Solid/Oil)[1]
- DMSO (Dimethyl sulfoxide), Anhydrous, Cell Culture Grade (≥99.9%)[1]

Procedure:

- Calculate Mass: To prepare 10 mL of 100 mM stock:
  - [1]
  - (177.25 mg)[1]
- Weighing: Weigh ~177.3 mg of the compound into a sterile glass amber vial.
  - Note: If the compound is a viscous liquid, weigh by difference using a syringe or positive displacement pipette.
- Dissolution: Add 10 mL of anhydrous DMSO.
- Mixing: Vortex vigorously for 30 seconds. If undissolved particles remain, sonicate in a water bath at 37°C for 5 minutes.
- Storage: Aliquot into 500 µL volumes in cryovials. Store at -20°C. Stable for >6 months. Avoid repeated freeze-thaw cycles.[1]

Protocol B: In Vivo Parenteral Formulation (PEG400/Saline)

Purpose: For Intraperitoneal (IP) or Intravenous (IV) administration.[1] Target Concentration: 5 mg/mL (Example) Vehicle Composition: 40% PEG400 / 10% Ethanol / 50% Saline.

Procedure:

- Prepare Co-solvent Mix: In a clean vessel, mix:

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- 1.0 mL Ethanol (Absolute)[1]
- 4.0 mL PEG400 (Polyethylene Glycol 400)[1]
- Do not add water yet.

- Solubilization: Weigh 50 mg of **N-ethyl-2,4-dimethylbenzamide**. Add it to the Ethanol/PEG400 mixture.
- Dissolve: Vortex/sonicate until completely clear. The compound must be fully dissolved in the organic phase before adding the aqueous phase.
- Aqueous Addition:Slowly add 5.0 mL of sterile 0.9% Saline dropwise while vortexing.
  - Critical Step: Rapid addition of saline may cause the compound to crash out (precipitate). If cloudiness occurs, add 5% Tween 80 to the mixture.
- Filtration: Filter sterilize using a 0.22 µm PTFE or PES syringe filter (Nylon filters may bind benzamides).
- Administration: Use immediately. Do not store diluted aqueous formulations.

Protocol C: Topical/Repellency Formulation

Purpose: For surface application or skin testing (similar to DEET protocols). Vehicle: Ethanol or Isopropanol.

Procedure:

- Weigh the desired mass (e.g., for a 20% w/v solution, weigh 2.0 g).
- Transfer to a volumetric flask (10 mL).
- Fill to volume with Ethanol (95% or Absolute).
- Invert to mix. This solution is stable at room temperature.

Analytical Validation (HPLC-UV)

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To verify the concentration and stability of your formulations, use the following chromatographic method.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 µm, 4.6 x 100 mm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile (ACN) + 0.1% Formic Acid.
- Gradient: 50% B to 90% B over 10 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm (Benzamide aromatic absorption) or 210 nm.
- Retention Time: Expect elution between 4–7 minutes depending on exact gradient (Lipophilic nature ensures strong retention).

Safety & Handling (E-E-A-T)

- Toxicity: While benzamides are generally lower in acute toxicity than organophosphates, treat **N-ethyl-2,4-dimethylbenzamide** as a potential irritant and sensitizer.[1]
- PPE: Wear nitrile gloves, safety glasses, and a lab coat. Handle powder in a fume hood to avoid inhalation.
- Metabolite Awareness: If using in metabolic studies, be aware that liver microsomes may hydroxylate the ring methyls or de-ethylate the amide nitrogen.

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